

Comprehensive Analytical Characterization of 1-Methyl-4,5-dinitroimidazole

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Compound of Interest

Compound Name: 1-Methyl-4,5-dinitroimidazole

CAS No.: 19183-15-4

Cat. No.: B100128

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Abstract

1-Methyl-4,5-dinitroimidazole is a heterocyclic nitroaromatic compound of significant interest due to its energetic properties and potential applications as a pharmaceutical intermediate.^[1]^[2] Rigorous characterization is paramount to ensure its identity, purity, and stability, which are critical for both research and development and potential commercial applications. This guide provides a multi-faceted analytical approach, detailing a suite of techniques for the comprehensive characterization of **1-Methyl-4,5-dinitroimidazole**. We will explore the causality behind experimental choices and provide detailed, field-proven protocols for spectroscopic, chromatographic, and thermal analysis methods.

Introduction: The Need for a Multi-Technique Approach

The characterization of a synthesized compound like **1-Methyl-4,5-dinitroimidazole** cannot rely on a single analytical technique. Each method provides a unique piece of the structural and purity puzzle. For instance, while Nuclear Magnetic Resonance (NMR) spectroscopy elucidates the carbon-hydrogen framework, it may not reveal the presence of inorganic

impurities. Similarly, High-Performance Liquid Chromatography (HPLC) can quantify purity but offers limited structural information. An integrated approach, leveraging the strengths of various techniques, is essential for unambiguous confirmation of the molecule's structure, quantification of its purity, and assessment of its thermal stability.

This application note details the use of NMR, Fourier-Transform Infrared (FTIR), and UV-Visible (UV-Vis) spectroscopy, HPLC, Mass Spectrometry (MS), and thermal analysis (Differential Scanning Calorimetry - DSC and Thermogravimetric Analysis - TGA) for a holistic characterization.

Physicochemical Properties of 1-Methyl-4,5-dinitroimidazole

A foundational understanding of the compound's basic properties is crucial before commencing any analytical work.

Property	Value	Source
Molecular Formula	C ₄ H ₄ N ₄ O ₄	[2]
Molecular Weight	172.10 g/mol	Calculated
Melting Point	~75-78 °C	[3][4]
Appearance	Pale yellow solid	Inferred from synthesis papers
CAS Number	136554-32-0	Inferred from related structures

Spectroscopic Characterization: Elucidating the Molecular Structure

Spectroscopic techniques are fundamental for confirming the molecular structure of **1-Methyl-4,5-dinitroimidazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone of molecular structure determination in organic chemistry. For **1-Methyl-4,5-dinitroimidazole**, ¹H and ¹³C NMR are used to confirm the

presence and connectivity of the proton and carbon atoms.

Expertise & Experience: The choice of solvent is critical. Deuterated dimethyl sulfoxide (DMSO- d_6) or deuterated chloroform ($CDCl_3$) are common choices. DMSO- d_6 is often preferred for its ability to dissolve a wide range of compounds. The chemical shifts are influenced by the electron-withdrawing nature of the two nitro groups and the imidazole ring.

^1H NMR Spectroscopy Protocol

- **Sample Preparation:** Accurately weigh 5-10 mg of the **1-Methyl-4,5-dinitroimidazole** sample and dissolve it in approximately 0.7 mL of a suitable deuterated solvent (e.g., DMSO- d_6) in a clean, dry NMR tube.
- **Instrument Setup:** Use a 400 MHz or higher field NMR spectrometer.
- **Data Acquisition:** Acquire the ^1H NMR spectrum using standard parameters. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Calibrate the chemical shift scale using the residual solvent peak (e.g., DMSO at ~ 2.50 ppm).

Expected ^1H NMR Data

Protons	Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
$-CH_3$	~ 4.0	Singlet	3H	Methyl group on N1
$-CH$	~ 8.5	Singlet	1H	Imidazole ring proton at C2

^{13}C NMR Spectroscopy Protocol

- **Sample Preparation:** Prepare a more concentrated sample (20-50 mg in 0.7 mL of solvent) than for ^1H NMR to compensate for the lower natural abundance of ^{13}C .

- **Data Acquisition:** Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence.
- **Data Processing:** Process the data similarly to the ^1H NMR spectrum. Calibrate the chemical shift scale using the solvent peak (e.g., DMSO- d_6 at ~ 39.52 ppm).

Expected ^{13}C NMR Data

Carbon	Chemical Shift (δ , ppm)	Assignment
$-\text{CH}_3$	~ 35	Methyl carbon
C2	~ 140	Imidazole ring carbon
C4	~ 145	Imidazole ring carbon
C5	~ 130	Imidazole ring carbon

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy is a rapid and non-destructive technique used to identify the functional groups present in a molecule. For **1-Methyl-4,5-dinitroimidazole**, FTIR is particularly useful for confirming the presence of the nitro groups and the imidazole ring.^[5]

Expertise & Experience: The sample can be analyzed as a solid using an Attenuated Total Reflectance (ATR) accessory, which requires minimal sample preparation, or as a KBr pellet. The key vibrational bands to look for are the asymmetric and symmetric stretches of the C-NO_2 groups, which are characteristic and strong.^[6]

FTIR Protocol (ATR)

- **Sample Preparation:** Place a small amount of the powdered sample directly onto the ATR crystal.
- **Instrument Setup:** Ensure the ATR crystal is clean before and after the measurement.
- **Data Acquisition:** Collect the spectrum, typically in the range of $4000\text{--}400\text{ cm}^{-1}$, by co-adding multiple scans to improve the signal-to-noise ratio.

- **Data Processing:** Perform a background subtraction using a spectrum of the empty ATR crystal.

Expected FTIR Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~1550	Strong	Asymmetric NO ₂ stretch
~1350	Strong	Symmetric NO ₂ stretch
~1450	Medium	C-N stretch (imidazole ring)
~3100	Weak	C-H stretch (imidazole ring)
~2950	Weak	C-H stretch (methyl group)

UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information about the electronic transitions within a molecule. While not as structurally informative as NMR or FTIR for this compound, it can be used for quantitative analysis and to confirm the presence of the nitroaromatic chromophore.

UV-Vis Protocol

- **Sample Preparation:** Prepare a dilute solution of **1-Methyl-4,5-dinitroimidazole** in a UV-transparent solvent (e.g., methanol or acetonitrile). A typical concentration is in the range of 1-10 µg/mL.
- **Instrument Setup:** Use a dual-beam UV-Vis spectrophotometer.
- **Data Acquisition:** Scan the sample from approximately 200 to 400 nm against a solvent blank.
- **Data Analysis:** Identify the wavelength of maximum absorbance (λ_{max}).

Expected UV-Vis Data

λ_{max} (nm)	Solvent	Assignment
~300-320	Methanol	$\pi \rightarrow \pi^*$ transitions of the nitroimidazole system

Chromatographic Analysis: Purity Determination

Chromatographic techniques are essential for separating the target compound from impurities, byproducts, and starting materials, thereby allowing for accurate purity assessment.

High-Performance Liquid Chromatography (HPLC)

HPLC is a powerful tool for determining the purity of non-volatile and thermally labile compounds. A reversed-phase HPLC method is generally suitable for nitroimidazoles.^[7]^[8]

Expertise & Experience: Method development is key. The mobile phase composition (typically a mixture of water or buffer and an organic modifier like acetonitrile or methanol) and the column chemistry (e.g., C18) must be optimized to achieve good resolution between the main peak and any impurity peaks. A photodiode array (PDA) detector is highly recommended as it can provide spectral information for peak identification and purity analysis.

HPLC Protocol

- Sample Preparation: Accurately prepare a stock solution of the sample in the mobile phase or a compatible solvent at a concentration of approximately 1 mg/mL. Further dilute to a working concentration (e.g., 0.1 mg/mL).
- Chromatographic Conditions:
 - Column: C18, 4.6 x 150 mm, 5 μ m particle size.
 - Mobile Phase: Isocratic elution with a mixture of methanol and water (e.g., 26:74 v/v).^[7] The aqueous phase may contain a buffer or acid modifier (e.g., 0.1% phosphoric acid) to improve peak shape.
 - Flow Rate: 1.0 mL/min.

- Injection Volume: 10 μ L.
- Detection: UV at 316 nm.[7]
- Column Temperature: 25 °C.
- Data Analysis: Integrate the peaks in the chromatogram. Calculate the purity by the area percent method.

Data Presentation

Parameter	Result
Retention Time	~7-10 min (highly method-dependent)
Purity (Area %)	>99% (for a pure sample)
Tailing Factor	1.0 - 1.5
Theoretical Plates	>2000

Mass Spectrometry (MS): Molecular Weight and Fragmentation

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its identification.

Expertise & Experience: Electrospray ionization (ESI) is a suitable soft ionization technique for this molecule. The fragmentation pattern can be studied using tandem mass spectrometry (MS/MS), which can provide further structural confirmation. Key fragmentation pathways for nitroimidazoles often involve the loss of nitro groups (NO_2) or related fragments.[9]

MS Protocol

- Sample Preparation: Prepare a dilute solution of the sample (1-10 μ g/mL) in a solvent compatible with the ionization source (e.g., methanol or acetonitrile).

- Instrument Setup: Infuse the sample directly into the mass spectrometer or analyze the eluent from an HPLC system (LC-MS).
- Data Acquisition: Acquire the mass spectrum in positive or negative ion mode.
- Data Analysis: Identify the molecular ion peak ($[M+H]^+$ or $[M-H]^-$) and characteristic fragment ions.

Expected Mass Spectrometry Data

Ion	m/z (calculated)	m/z (observed)
$[M+H]^+$	173.03	~173.0
$[M+Na]^+$	195.01	~195.0

Thermal Analysis: Stability and Phase Transitions

Thermal analysis techniques are crucial for assessing the stability, melting behavior, and decomposition characteristics of **1-Methyl-4,5-dinitroimidazole**, which is particularly important for energetic materials.[\[10\]](#)

Differential Scanning Calorimetry (DSC)

DSC measures the difference in heat flow between a sample and a reference as a function of temperature. It is used to determine the melting point and decomposition temperature.[\[3\]](#)

DSC Protocol

- Sample Preparation: Accurately weigh 1-3 mg of the sample into an aluminum DSC pan. Crimp the pan with a lid.
- Instrument Setup: Place the sample pan and an empty reference pan into the DSC cell.
- Data Acquisition: Heat the sample at a constant rate (e.g., 10 °C/min) under an inert atmosphere (e.g., nitrogen).

- **Data Analysis:** Analyze the resulting thermogram to identify endothermic (melting) and exothermic (decomposition) events.

Expected DSC Data

Event	Onset Temperature (°C)	Peak Temperature (°C)
Melting (Endotherm)	~75	~78
Decomposition (Exotherm)	>250	~278.5

Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature. It provides information about thermal stability and decomposition pathways involving mass loss.

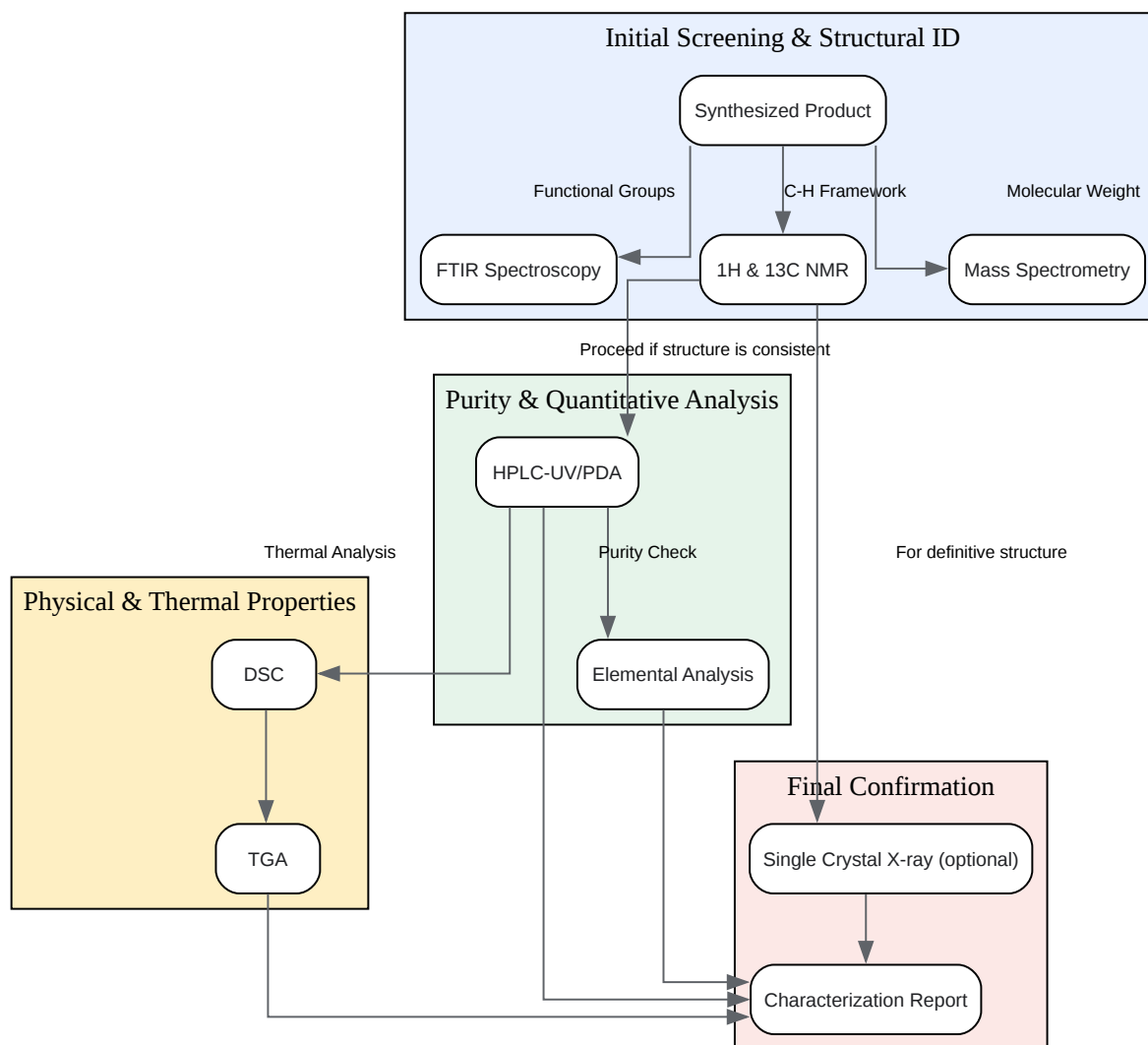
TGA Protocol

- **Sample Preparation:** Accurately weigh 5-10 mg of the sample into a TGA pan.
- **Instrument Setup:** Place the pan in the TGA furnace.
- **Data Acquisition:** Heat the sample at a constant rate (e.g., 10 °C/min) under an inert atmosphere.
- **Data Analysis:** Analyze the TGA curve (mass vs. temperature) to determine the onset of decomposition and the percentage of mass loss at different temperatures.

Expected TGA Data: The TGA curve for a pure, stable sample of **1-Methyl-4,5-dinitroimidazole** should show a single, sharp decomposition step starting above 250 °C.

Integrated Analytical Workflow

The following diagram illustrates a logical workflow for the comprehensive characterization of a newly synthesized batch of **1-Methyl-4,5-dinitroimidazole**.



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Caption: Integrated workflow for **1-Methyl-4,5-dinitroimidazole** characterization.

Conclusion

The analytical protocols and workflows detailed in this application note provide a robust framework for the comprehensive characterization of **1-Methyl-4,5-dinitroimidazole**. By systematically applying this multi-technique approach, researchers, scientists, and drug development professionals can confidently verify the identity, purity, and stability of this important compound, ensuring the reliability and reproducibility of their work.

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